

Personal protective equipment for handling SC-19220

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Compound of Interest

Compound Name: SC-19220

Cat. No.: B1680854

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Essential Safety and Handling Guide for SC-19220

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, personal protective equipment (PPE), and disposal of **SC-19220**, ensuring laboratory safety and operational integrity.

This document provides critical safety and logistical information for the handling of **SC-19220**, a selective EP1 receptor antagonist used in research. Adherence to these guidelines is essential for minimizing risks and ensuring a safe laboratory environment.

Quantitative Data Summary

For ease of reference, the key quantitative specifications for **SC-19220** are summarized in the table below. This information is critical for experimental planning and safety protocol development.

Property	Value
Chemical Name	8-chloro-dibenz[b,f][1,2]oxazepine-10(11H)-carboxy-(2-acetyl)hydrazide
Molecular Formula	C ₁₆ H ₁₄ ClN ₃ O ₃
Formula Weight	331.8 g/mol
Purity	≥96%
Appearance	A crystalline solid
Storage Temperature	-20°C
Stability	≥ 4 years
Solubility (DMSO)	approx. 14 mg/mL
Solubility (DMF)	approx. 14 mg/mL

Personal Protective Equipment (PPE) Protocol

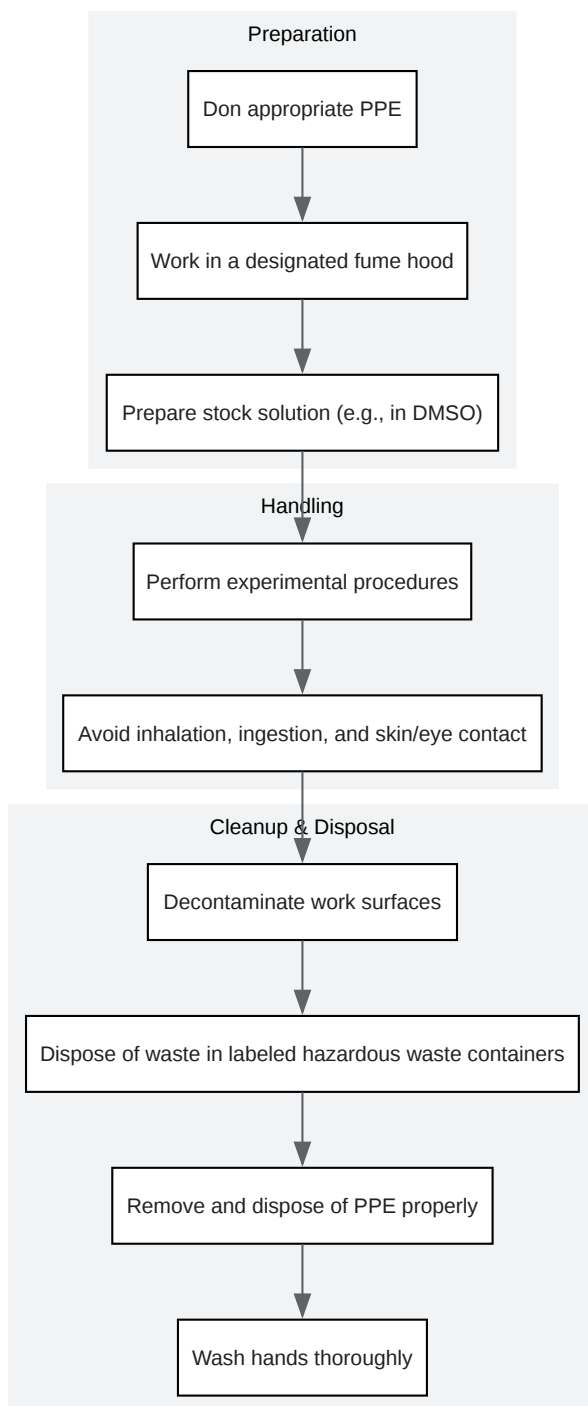
As a hazardous substance, strict adherence to PPE protocols is mandatory when handling **SC-19220**. The following equipment must be worn at all times in the laboratory when working with this compound.

- **Eye Protection:** Chemical safety glasses or goggles are required to prevent eye contact.
- **Hand Protection:** Use chemically resistant gloves (e.g., nitrile, neoprene, or butyl rubber). Gloves should be inspected before use and changed frequently, especially after direct contact with the compound.
- **Body Protection:** A standard laboratory coat must be worn to protect against skin contact. Ensure the coat is fully buttoned.
- **Respiratory Protection:** While engineering controls like fume hoods are the primary means of controlling inhalation exposure, a respirator may be necessary for certain operations, such as handling large quantities or in situations with potential for aerosolization. Consult your institution's safety officer for specific guidance on respirator selection.

Safe Handling and Operational Workflow

The following diagram outlines the standard operating procedure for the safe handling of **SC-19220**, from initial preparation to final disposal. This workflow is designed to minimize exposure and contamination.

Safe Handling Workflow for SC-19220

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Caption: A flowchart illustrating the procedural steps for the safe handling of **SC-19220** in a laboratory setting.

Emergency Procedures

In the event of exposure to **SC-19220**, immediate action is crucial.

- After Inhalation: If inhaled, move the individual to fresh air. If breathing becomes difficult, seek immediate medical attention.
- After Skin Contact: In case of skin contact, immediately flush the affected area with plenty of water for at least 15 minutes. Remove contaminated clothing. If irritation persists, seek medical advice.
- After Eye Contact: If the compound comes into contact with the eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.
- After Ingestion: If swallowed, do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disposal Plan

All waste materials contaminated with **SC-19220**, including empty containers, unused product, and contaminated PPE, must be disposed of as hazardous waste. Follow all applicable federal, state, and local regulations for hazardous waste disposal. Do not allow the material to be released into the environment.

Disclaimer: This information is intended for guidance and is not a substitute for a comprehensive risk assessment by qualified professionals. Always consult the full Safety Data Sheet (SDS) and your institution's safety protocols before handling any chemical.

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References

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